

Application Notes and Protocols: Preparation of Jak-IN-14 Stock Solutions

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Compound of Interest

Compound Name: **Jak-IN-14**

Cat. No.: **B8210074**

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Jak-IN-14** is a potent and selective inhibitor of Janus kinase 1 (JAK1), a critical enzyme in cytokine signaling pathways that are implicated in various inflammatory and autoimmune diseases.^{[1][2][3]} Proper preparation of stock solutions is crucial for ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Jak-IN-14** stock solutions for both in vitro and in vivo applications.

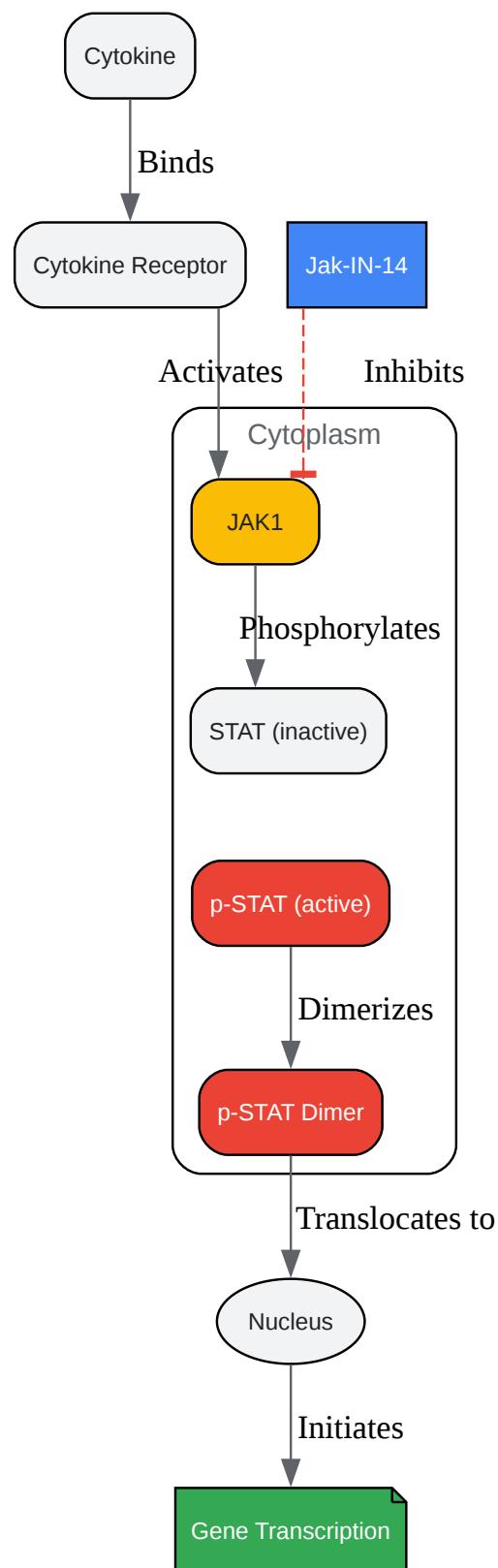
Chemical and Physical Properties

A summary of the key properties of **Jak-IN-14** is presented below. This data is essential for accurate calculations when preparing stock solutions.

Property	Value	Reference
Molecular Formula	$C_{19}H_{15}FN_4O$	[4]
Molecular Weight	334.35 g/mol	[2][4]
Appearance	Solid	
Solubility	Soluble in DMSO	[2][4]
Purity	≥98%	[4]
Mechanism of Action	Potent and selective JAK1 inhibitor ($IC_{50} < 5 \mu M$)	[1][2]

Signaling Pathway of Jak-IN-14

Jak-IN-14 exerts its effect by inhibiting the JAK-STAT signaling pathway. This pathway is a primary mechanism for transducing signals from various cytokines and growth factors, which play a central role in immunity and inflammation.[5] The inhibitor prevents the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs), thereby blocking their translocation to the nucleus and subsequent gene transcription.



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Caption: Simplified JAK-STAT signaling pathway indicating inhibition by **Jak-IN-14**.

Experimental Protocols

Materials Required

- **Jak-IN-14** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (recommended)
- Sterile pipette tips and pipettors
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Workflow: Stock Solution Preparation

The general workflow for preparing a concentrated stock solution of **Jak-IN-14** is outlined below.

Caption: Workflow for preparing **Jak-IN-14** stock solutions.

Protocol for Preparing a 10 mM DMSO Stock Solution

- Preparation: Bring the vial of **Jak-IN-14** powder to room temperature before opening to prevent condensation.
- Calculation: To prepare a 10 mM stock solution, use the following formula:
 - Mass (mg) = Desired Concentration (mM) × Desired Volume (mL) × Molecular Weight (g/mol)
 - Example for 1 mL of 10 mM stock:
 - Mass (mg) = $10 \text{ mmol/L} \times 0.001 \text{ L} \times 334.35 \text{ g/mol} = 3.34 \text{ mg}$

- Weighing: Accurately weigh 3.34 mg of **Jak-IN-14** powder and transfer it to a sterile microcentrifuge tube.
- Dissolving: Add 1 mL of sterile DMSO to the tube.
- Mixing: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. To enhance solubility, the solution can be gently warmed to 37°C or placed in an ultrasonic bath for a short period.[2]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile, amber tubes.[2]
- Storage: Store the aliquots protected from light. For optimal stability, follow the storage recommendations in the table below.

Stock Solution Calculation Table

This table provides the required mass of **Jak-IN-14** for preparing stock solutions at common concentrations.

Desired Stock Concentration	Volume of DMSO to Add to 1 mg Jak-IN-14	Volume of DMSO to Add to 5 mg Jak-IN-14
1 mM	2.99 mL	14.95 mL
5 mM	598.2 µL	2.99 mL
10 mM	299.1 µL	1.50 mL

Table adapted from supplier data.[2]

Preparation of Working Solutions for In Vitro Experiments

For cell-based assays, the high-concentration DMSO stock must be diluted to the final working concentration in the appropriate cell culture medium or buffer.

- Thaw: Thaw a single aliquot of the **Jak-IN-14** stock solution at room temperature.
- Dilution: Perform a serial dilution if necessary. Directly add the calculated volume of the stock solution to the experimental medium and mix immediately and thoroughly.
- Vehicle Control: It is critical to include a vehicle control in your experiments by adding the same final concentration of DMSO to the medium as is present in the **Jak-IN-14** treated samples. This accounts for any effects of the solvent on the cells.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **Jak-IN-14**.

Condition	Storage Temperature	Shelf Life	Recommendations
Solid Powder	-20°C	≥ 3 years	Store in a desiccator, protected from light.
DMSO Stock Solution	-20°C	≤ 1 month	Recommended for short-term storage. [2]
DMSO Stock Solution	-80°C	≤ 6 months	Recommended for long-term storage. [2]

Important Considerations:

- Avoid Repeated Freeze-Thaw Cycles: Aliquoting the stock solution is highly recommended to preserve its stability.[\[2\]](#)
- In Vivo Formulations: For animal studies, specific formulations may be required to ensure solubility and bioavailability. A common formulation for similar inhibitors involves a mixture of solvents like DMSO, PEG300, Tween 80, and saline.[\[6\]](#) The optimal formulation should be determined based on the specific experimental model and route of administration.

Disclaimer: This protocol serves as a general guideline. Researchers should consult product-specific datasheets and may need to optimize the protocol for their specific experimental setup. Always adhere to laboratory safety procedures when handling chemical reagents.

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